

Lanconazole Handling & Safety: A Senior Scientist's Operational Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lanconazole*

CAS No.: *153222-93-6*

Cat. No.: *B123884*

[Get Quote](#)

Executive Summary: The "Why" Behind the Protocol

Lanconazole (CAS: 101530-10-3) is not merely a generic antifungal; it is a potent imidazole that functions by inhibiting lanosterol 14 α -demethylase (CYP51). While highly effective against dermatophytes, this mechanism relies on interfering with cytochrome P450 systems.

The Safety Criticality: As researchers, we must recognize that while **Lanconazole** targets fungal CYP51, the structural homology with human cytochrome P450 enzymes presents a risk of metabolic interference and endocrine disruption upon systemic exposure. Furthermore, its lipophilicity facilitates dermal absorption, and it is classified as Very Toxic to Aquatic Life (H410), making containment a dual issue of personal safety and environmental compliance.

This guide moves beyond basic compliance to establish a self-validating safety system for your laboratory.

Hazard Profiling & Risk Assessment

Before selecting PPE, we must quantify the risk. **Lanocanazole** is generally handled as a solid powder (high inhalation risk) or a DMSO solution (high permeation risk).

GHS Hazard Classification Table

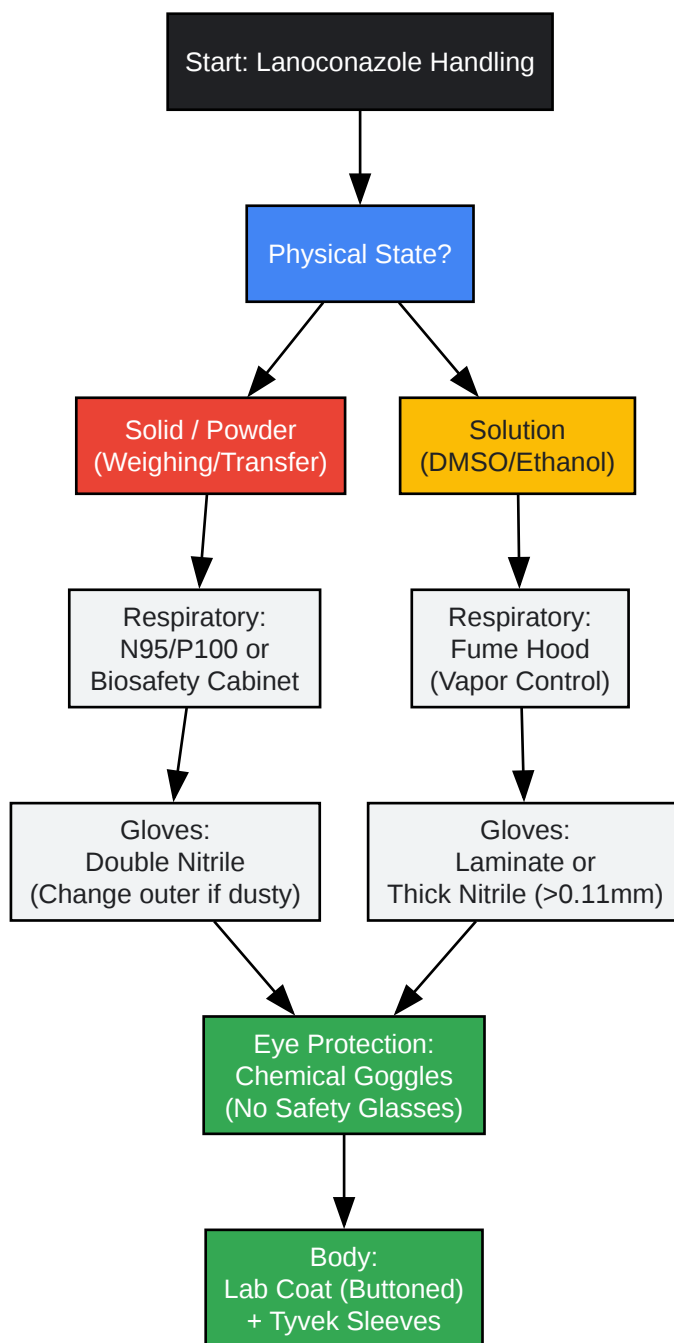
Hazard Category	Code	Description	Operational Implication
Acute Toxicity	H302	Harmful if swallowed. [1][2]	Strict hygiene; no open bench work.
Eye Irritation	H319	Causes serious eye irritation.[1][3][4][5]	Goggles required; face shield for large volumes.
Reproductive	H361	Suspected of damaging fertility/unborn child.	Critical: Pregnant personnel should avoid handling.
Environmental	H410	Very toxic to aquatic life with long lasting effects.[2][4]	Zero-drain disposal policy.

Personal Protective Equipment (PPE) Matrix

Standard "lab safety" is insufficient for potent bioactive imidazoles. Use this matrix to select PPE based on your specific manipulation state.

PPE Selection Logic

The following diagram illustrates the decision logic for PPE selection based on the physical state of the compound.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for PPE selection based on **Lanoconazole** physical state.

Detailed PPE Specifications

- Hand Protection (The Barrier):
 - Recommendation: Double-gloving is mandatory.

- Inner Glove: Standard Nitrile (4 mil).
- Outer Glove: Long-cuff Nitrile (minimum 5-6 mil) or Laminate (Silver Shield) if working with DMSO stocks.
- Why? DMSO is a penetrant carrier. If **Lanocanazole** is dissolved in DMSO, the solvent carries the toxin through standard latex/thin nitrile gloves into the bloodstream.
- Respiratory Protection (The Filter):
 - Powder Handling: Must be performed in a Chemical Fume Hood or Class II Biosafety Cabinet (BSC).
 - Self-Validation: Verify the magnehelic gauge or airflow monitor reads within safe operating parameters (e.g., face velocity 100 fpm) before opening the vial.
- Eye & Body:
 - Eyes: Chemical splash goggles (ANSI Z87.1). Standard safety glasses do not seal against floating micro-particulates.
 - Body: Lab coat with cuffed sleeves. For high-quantity weighing (>100mg), wear Tyvek arm sleeves to bridge the glove-coat gap.

Operational Protocol: The "Zero-Exposure" Workflow

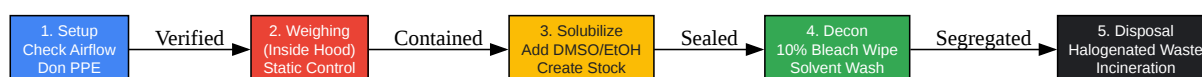
This protocol is designed to eliminate the most common failure point: The Weighing Step.

Step-by-Step Weighing & Solubilization

- Preparation:
 - Place a disposable balance draft shield or "weighing boat" inside the fume hood.
 - Pre-wet a paper towel with 10% bleach (oxidizer) and place it near the balance for immediate wipe-down.

- Static Control (Crucial):
 - **Lanconazole** powder can be static.[3][6] Use an antistatic gun or a static-free spatula.
 - Why? Static charge causes powder to "jump" off the spatula, creating invisible aerosols.
- The Transfer:
 - Open the vial only inside the hood.
 - Weigh the required amount.
 - Immediate Solubilization: Add solvent (DMSO/Ethanol) to the weighing vessel immediately if possible, or cap the transfer vial tightly before removing from the balance.
- Decontamination:
 - Wipe the balance and spatula with the bleach-soaked towel, followed by ethanol.
 - Dispose of the towel as hazardous chemical waste.

Workflow Visualization



[Click to download full resolution via product page](#)

Figure 2: Operational workflow for safe **Lanconazole** handling from setup to disposal.

Decontamination & Disposal

Lanconazole is halogenated (contains Chlorine) and sulfur-containing. It requires specific disposal streams.[1][6][7]

Waste Classification[5][8]

- Stream: Halogenated Organic Solvent Waste (if in solution) or Solid Hazardous Waste.[8]

- Destruction Method: High-temperature incineration (>1000°C).
- Prohibition: NEVER dispose of down the sink. The H410 classification means even trace amounts can devastate local aquatic ecosystems and contribute to environmental antifungal resistance.

Spill Response (Self-Validating System)

- Alert: Announce the spill.
- Isolate: Cover spill with absorbent pads soaked in compatible solvent (ethanol) or damp paper towels to prevent dust generation.
- Neutralize: Clean area with 10% bleach solution (oxidizes the imidazole ring structure), then water, then ethanol.
- Verify: Inspect under UV light (if applicable for fluorescent impurities) or simply verify no visible residue remains on dark surfaces.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 3002820, **Lanconazole**. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). C&L Inventory: **Lanconazole** - Hazard Classifications. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). Controlling Occupational Exposure to Hazardous Drugs. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. file.medchemexpress.com](http://file.medchemexpress.com) [file.medchemexpress.com]
- [2. Lanoconazole | C₁₄H₁₀CIN₃S₂ | CID 3002820 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [3. cdn.chemservice.com](http://cdn.chemservice.com) [cdn.chemservice.com]
- [4. sigmaaldrich.com](http://sigmaaldrich.com) [sigmaaldrich.com]
- [5. elementalmicroanalysis.com](http://elementalmicroanalysis.com) [elementalmicroanalysis.com]
- [6. chemos.de](http://chemos.de) [chemos.de]
- [7. wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu) [wpcdn.web.wsu.edu]
- [8. pdf.benchchem.com](http://pdf.benchchem.com) [pdf.benchchem.com]
- To cite this document: BenchChem. [Lanoconazole Handling & Safety: A Senior Scientist's Operational Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b123884/docs#lanoconazole-handling-safety-a-senior-scientist-s-operational-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check